

Navigating the Safe Disposal of Dihydrolinalool in a Laboratory Setting

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Compound of Interest

Compound Name: Dihydrolinalool

CAS No.: 2270-57-7

Cat. No.: B15598387

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A procedural guide for the responsible management of **dihydrolinalool** waste, ensuring the safety of laboratory personnel and environmental integrity.

For researchers and scientists, the proper disposal of chemical waste is a critical component of laboratory safety and environmental stewardship. **Dihydrolinalool**, a combustible liquid commonly used in fragrance and flavor applications, requires knowledgeable handling from acquisition to disposal. This guide provides a direct, procedural framework for its safe disposition in a professional laboratory environment.

Immediate Safety Protocols & Chemical Properties

Before handling **dihydrolinalool**, it is essential to be aware of its properties and associated safety requirements. While some classifications designate it as a non-hazardous mixture, other sources indicate it may cause mild skin and eye irritation.[1][2] Given its combustible nature, it is crucial to handle it away from heat, sparks, and open flames.[2][3]

Always wear the appropriate Personal Protective Equipment (PPE) when handling **dihydrolinalool**, including:

- Safety glasses or goggles
- Chemical-resistant nitrile gloves[4]
- A long-sleeved laboratory coat[4]

Work should be conducted in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors.[1]

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **dihydrolinalool** are summarized in the table below.

Property	Value
Chemical Formula	C ₁₀ H ₂₀ O
CAS Number	18479-51-1[2]
Appearance	Colorless clear liquid[2]
Boiling Point	191-193 °C at 760 mm Hg
Flash Point	81.1 °C (178.0 °F) Closed Cup[2]
Classification	Combustible Liquid[2]
Water Solubility	Low; Insoluble[2]
Solubility	Soluble in alcohol[2]

Step-by-Step Disposal Protocol

The disposal of **dihydrolinalool** must be treated as hazardous chemical waste in accordance with all local, state, and federal regulations.[2][5]

Step 1: Waste Collection

- Container: Collect **dihydrolinalool** waste in a designated, chemically compatible container. [6] Glass bottles or plastic containers are recommended; metal containers should be

avoided.[7] The container must have a secure, tightly fitting screw cap.[8]

- Labeling: Clearly label the waste container with "Hazardous Waste," "**Dihydrolinalool**," and "Flammable/Combustible." List all constituents and their approximate percentages.[7]
- Segregation: Do not mix **dihydrolinalool** with incompatible waste streams. Specifically, keep it separate from oxidizers, acids, and bases.[8]

Step 2: Temporary Storage

- Location: Store the sealed waste container in a designated satellite accumulation area, such as a ventilated cabinet designed for flammable liquids.[8]
- Conditions: The storage area must be cool, away from sources of ignition, and equipped with secondary containment to manage potential leaks.[5] Containers should be kept closed at all times except when waste is being added.[7]

Step 3: Professional Disposal

- Contact EHS: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[1][9] These services are equipped to handle transportation and disposal in compliance with regulatory standards. [9]

Step 4: Prohibited Actions

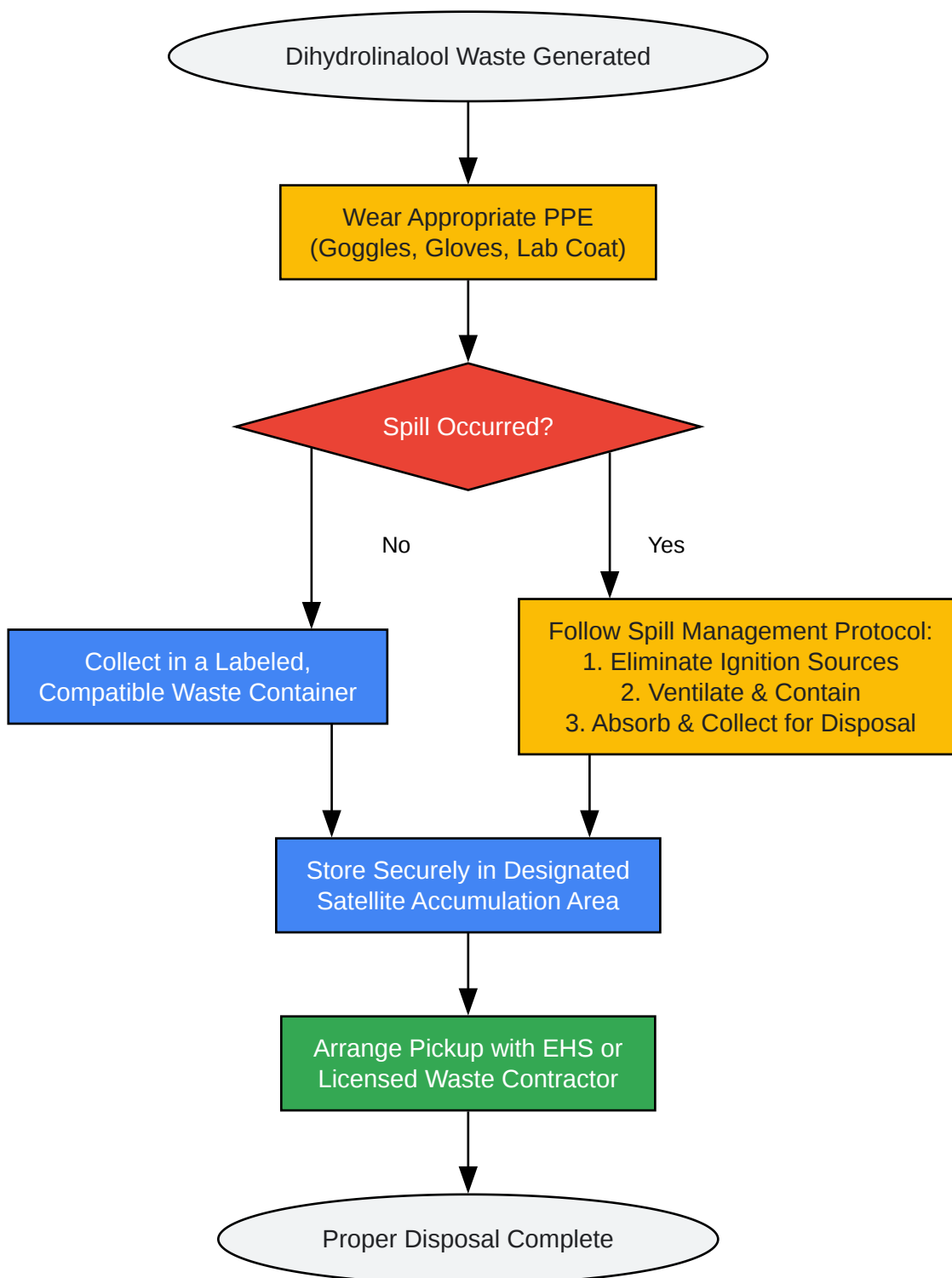
- No Drain Disposal: NEVER pour **dihydrolinalool** down the sink or into any drains.[2] Its low water solubility and potential environmental hazards prohibit aqueous disposal.
- No Trash Disposal: Do not dispose of liquid **dihydrolinalool** or its containers in the regular solid waste trash.[4]

Emergency Procedures: Spill Management

In the event of a **dihydrolinalool** spill, follow these steps immediately:

- Eliminate Ignition Sources: Immediately remove any heat sources, sparks, or open flames from the area.[2]

- Ensure Ventilation: Maximize ventilation in the spill area, preferably within a fume hood.[1]
- Contain the Spill: Use an inert absorbent material such as sand, dry clay, or vermiculite to dike and absorb the spilled liquid.[2] Do not use combustible materials like paper towels for large spills.
- Collect Waste: Carefully scoop the absorbed material into a sealable, labeled container for hazardous waste disposal.[2]
- Decontaminate: Clean the spill area thoroughly with soap and water.



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